

# Safe Disposal of *cis*-1,3-Cyclohexanedicarboxylic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: *cis*-1,3-Cyclohexanedicarboxylic Acid

Cat. No.: B1312413

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of ***cis*-1,3-Cyclohexanedicarboxylic Acid**, ensuring compliance and minimizing risk.

## Immediate Safety and Handling

***cis*-1,3-Cyclohexanedicarboxylic acid** is classified as a combustible solid that can cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1][3] Therefore, appropriate personal protective equipment (PPE) must be worn when handling this chemical.

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves.
- **Eye Protection:** Safety goggles or a face shield.[1]
- **Respiratory Protection:** A NIOSH/MSHA-approved respirator, such as a dust mask type N95 (US), is recommended, especially if dust formation is likely.[1]
- **Lab Coat:** A standard laboratory coat should be worn to prevent skin contact.

## Quantitative Hazard Data

The following table summarizes the key hazard information for **cis-1,3-Cyclohexanedicarboxylic Acid**.

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation[1][2][3]
Eye Irritation	H319	Causes serious eye irritation[1][2][3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[1][3]

## Step-by-Step Disposal Protocol

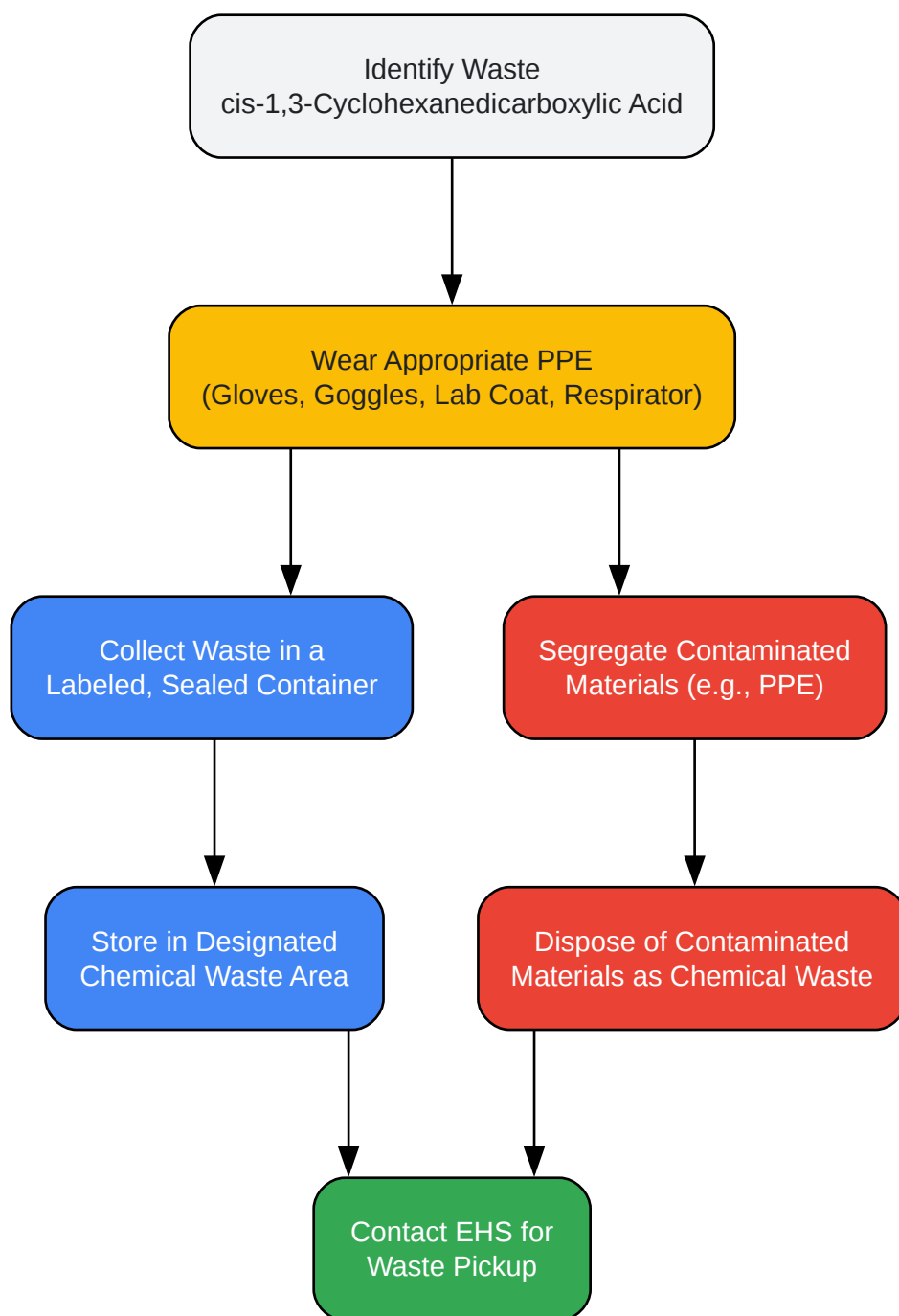
Adherence to a systematic disposal protocol is essential for safety and regulatory compliance. Waste material must be disposed of in accordance with national and local regulations. It is recommended to entrust disposal to a licensed waste disposal company.

- Waste Collection:
  - Collect waste **cis-1,3-Cyclohexanedicarboxylic Acid** in its original container or a clearly labeled, compatible container.
  - Do not mix with other waste materials.
  - Ensure the container is tightly closed and stored in a dry, well-ventilated area.[4]
- Labeling:
  - Clearly label the waste container with the chemical name: "Waste **cis-1,3-Cyclohexanedicarboxylic Acid**".
  - Include appropriate hazard symbols (e.g., exclamation mark for irritant).
- Storage:

- Store the sealed waste container in a designated chemical waste storage area, away from incompatible materials such as strong oxidizing agents.<sup>[4]</sup>
- The storage area should be secure and accessible only to authorized personnel.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.
  - Provide the EHS department with accurate information about the waste, including the chemical name and quantity.
- Handling Contaminated Materials:
  - Any materials, such as paper towels or PPE, that are contaminated with **cis-1,3-Cyclohexanedicarboxylic Acid** should be collected in a separate, sealed bag or container.
  - Label the container as "Solid Waste Contaminated with **cis-1,3-Cyclohexanedicarboxylic Acid**".
  - Dispose of this contaminated waste through the chemical waste stream, following the same procedure as for the chemical itself. Handle uncleaned containers as you would the product itself.

## Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **cis-1,3-Cyclohexanedicarboxylic Acid**.



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Caption: Disposal workflow for **cis-1,3-Cyclohexanedicarboxylic Acid**.

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## References

- 1. 1,3-シクロヘキサンジカルボン酸, cis体およびtrans体混合物 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 2305-31-9 Name: cis-1,3-Cyclohexanedicarboxylic Acid [xixisys.com]
- 3. 1,3-Cyclohexanedicarboxylic acid | C<sub>8</sub>H<sub>12</sub>O<sub>4</sub> | CID 107205 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
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